

# preparing A-967079 stock solution with DMSO

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## Compound of Interest

Compound Name: A-967079

Cat. No.: B605065

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## Application Notes: A-967079

### Introduction

**A-967079** is a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[1] It demonstrates high selectivity for TRPA1 over other TRP channels and a wide range of other ion channels, enzymes, and G-protein-coupled receptors.[2] **A-967079** is an invaluable tool for researchers studying nociception, neurogenic inflammation, and respiratory conditions, as TRPA1 is a key sensor for a variety of noxious and inflammatory stimuli.[1][3] This document provides detailed protocols for the preparation of **A-967079** stock solutions using Dimethyl Sulfoxide (DMSO) for use in both in vitro and in vivo experimental settings.

### Mechanism of Action

TRPA1 is a non-selective cation channel predominantly expressed in the sensory neurons of the dorsal root and trigeminal ganglia.[1] It is activated by a diverse array of stimuli, including environmental irritants (e.g., allyl isothiocyanate from mustard oil), cold temperatures, and endogenous inflammatory mediators.[1] Activation of the TRPA1 channel leads to an influx of cations, primarily  $\text{Ca}^{2+}$  and  $\text{Na}^{+}$ , which depolarizes the neuron and initiates the transmission of pain and inflammatory signals. **A-967079** selectively blocks this channel, thereby inhibiting neuronal activation and subsequent downstream signaling pathways associated with pain and inflammation.[4] It has demonstrated analgesic effects in various preclinical models of pain.[2]

### Safety and Handling

**A-967079** should be handled by trained personnel in a laboratory setting. It is supplied as a crystalline solid and should be considered hazardous until more information is available.[5] Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid ingestion, inhalation, and contact with skin and eyes.[5] Wash hands thoroughly after handling. For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Quantitative Data Summary

The physicochemical and biological properties of **A-967079** are summarized in the table below for quick reference.

Property	Value
Chemical Name	(1E,3E)-1-(4-Fluorophenyl)-2-methyl-1-pentene-3-one oxime[2]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> FNO[1][6]
Molecular Weight	207.24 g/mol [1][6][7]
CAS Number	1170613-55-4[2][6]
Appearance	White to off-white solid[6]
Purity	≥98%[2]
IC <sub>50</sub> (human TRPA1)	67 nM[1][2][4][6][7]
IC <sub>50</sub> (rat TRPA1)	289 nM[2][4][6][7]
Solubility in DMSO	Up to 100 mg/mL (approx. 482.53 mM)[6][8]
Storage (Powder)	-20°C for up to 3 years[6][7][8]
Storage (DMSO Stock)	-80°C for up to 1 year[7][8], or -20°C for up to 1 month[6][7]

## Experimental Protocols

Protocol 1: Preparation of a 100 mM **A-967079** Stock Solution in DMSO

This protocol describes the preparation of a highly concentrated primary stock solution of **A-967079** in DMSO.

Materials:

- **A-967079** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, recommended)

Procedure:

- Equilibration: Before opening, allow the vial of **A-967079** powder to equilibrate to room temperature for at least 20 minutes to prevent condensation of moisture.
- Calculation: Calculate the required mass of **A-967079** and volume of DMSO to achieve a 100 mM concentration.
  - Formula:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - Example for 1 mL of 100 mM stock:
    - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 207.24 \text{ g/mol} = 20.724 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **A-967079** powder using an analytical balance and transfer it into a sterile amber vial.
- Dissolution:

- Add the corresponding volume of high-purity DMSO to the vial containing the **A-967079** powder.
- Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
- If dissolution is slow, sonication in an ultrasonic bath for 5-10 minutes is recommended to ensure complete solubilization.[\[6\]](#)[\[8\]](#) Gentle warming can also aid dissolution.[\[6\]](#)
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile amber microcentrifuge tubes.[\[7\]](#)
  - Store the aliquots upright at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the primary DMSO stock solution into an aqueous buffer or cell culture medium for immediate use in experiments.

### Materials:

- 100 mM **A-967079** stock solution in DMSO
- Sterile aqueous buffer of choice (e.g., PBS, HBSS) or cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

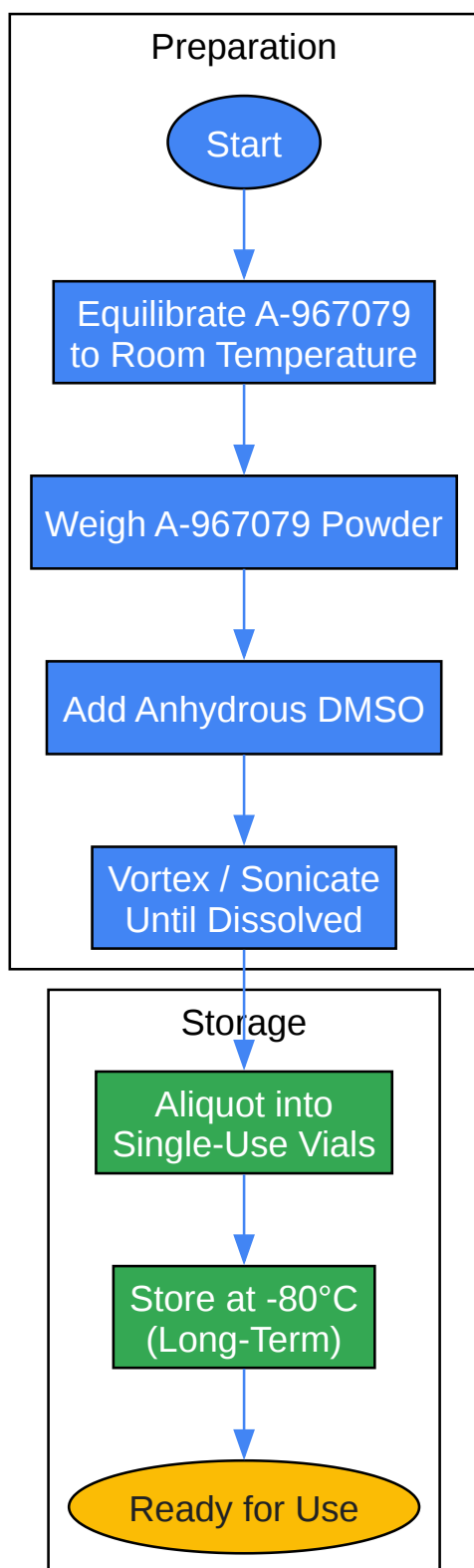
### Procedure:

- Thawing: Thaw a single aliquot of the 100 mM **A-967079** stock solution at room temperature.
- Intermediate Dilution (Optional): It is often practical to first prepare an intermediate stock solution (e.g., 1 mM or 10 mM) in DMSO or the final aqueous buffer to facilitate more

accurate final dilutions.

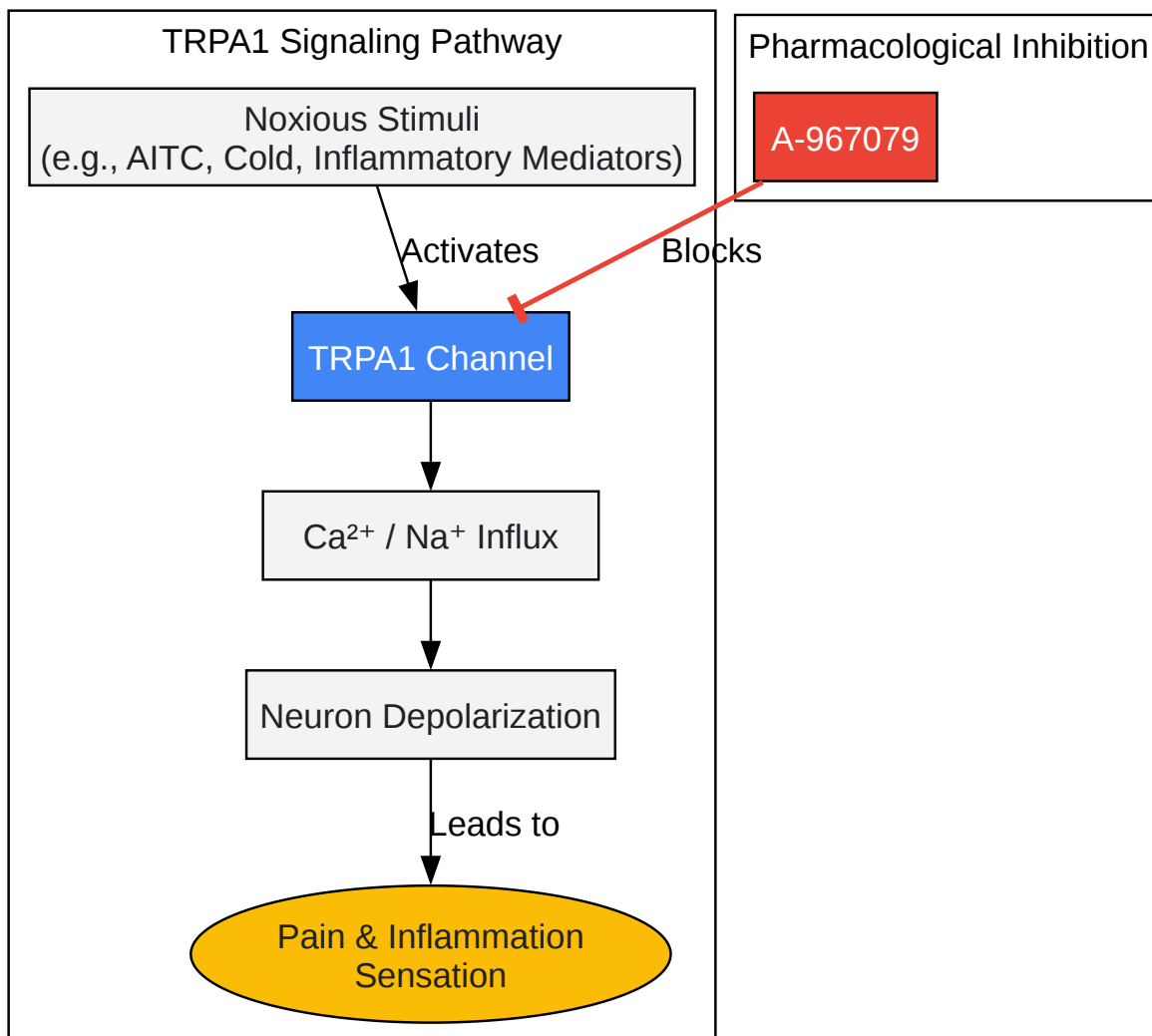
- Final Dilution:
  - Perform a serial dilution of the stock solution into the desired aqueous buffer or cell culture medium to achieve the final working concentration.
  - Important: The final concentration of DMSO in the assay should be kept to a minimum (typically <0.1%) as it can have biological effects.[9]
  - Example for preparing 1 mL of a 10  $\mu$ M working solution from a 100 mM stock:
    - First, prepare a 1:100 dilution: Add 1  $\mu$ L of 100 mM stock to 99  $\mu$ L of buffer to get a 1 mM solution.
    - Next, prepare another 1:100 dilution: Add 10  $\mu$ L of the 1 mM solution to 990  $\mu$ L of buffer to get the final 10  $\mu$ M working solution. The final DMSO concentration will be 0.01%.
- Usage: Use the freshly prepared aqueous working solution immediately. Do not store aqueous solutions of **A-967079** for more than one day, as the compound is sparingly soluble and may precipitate out of solution.[5]

## Visualizations



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Caption: Workflow for **A-967079** Stock Solution Preparation.



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Caption: **A-967079** Blocks the TRPA1 Signaling Pathway.

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